

Proper Disposal of Cesium Pivalate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Cesium pivalate

Cat. No.: B1349073

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For immediate reference, the primary disposal method for **cesium pivalate** is to contact a licensed professional waste disposal service. This document provides supplementary guidance on safe handling and preparation for disposal in a laboratory setting.

Cesium pivalate ($\text{C}_5\text{H}_9\text{O}_2\text{Cs}$), a salt of cesium and pivalic acid, is a valuable reagent in organic synthesis.[1][2] While not classified as a dangerous good for transport, proper handling and disposal are crucial to ensure laboratory safety and environmental compliance.[3][4] This guide outlines the essential procedures for the safe disposal of **cesium pivalate**, tailored for researchers, scientists, and drug development professionals.

Hazard Profile and Safety Precautions

Cesium pivalate is categorized as a skin, eye, and respiratory irritant.[1][3][5] In case of exposure, follow these first-aid measures:

- After inhalation: Move the person to fresh air.[3]
- In case of skin contact: Immediately remove all contaminated clothing and rinse the skin with water.[3]
- After eye contact: Rinse out with plenty of water and consult an ophthalmologist.[3]
- After swallowing: Immediately have the victim drink water (two glasses at most) and consult a physician.[3]

Always handle **cesium pivalate** in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a dust mask (type N95 or equivalent).[1][3]

Quantitative Data Summary

The following table summarizes key quantitative data for **cesium pivalate** and its constituent, pivalic acid.

Property	Value	Source
Cesium Pivalate		
Melting Point	344-348 °C	[1]
Molecular Weight	234.03 g/mol	[1]
Pivalic Acid		
Flash Point	64 °C (closed cup)	[6]
Boiling Point	164 °C	[7]
Melting Point	33-35 °C	[8]
Water Solubility	Soluble	[8]
UN Number (for Pivalic Acid)	UN3261 (Corrosive solid, acidic, organic, n.o.s.)	[7]

Step-by-Step Disposal Protocol

The recommended disposal procedure for **cesium pivalate** involves segregation, proper packaging and labeling, and handover to a certified waste management company.

1. Waste Segregation and Collection:

- Do not mix **cesium pivalate** waste with other waste streams.[3]
- Collect waste **cesium pivalate** in its original container or a clearly labeled, compatible container.[3]

- Ensure the container is tightly closed and stored in a dry, well-ventilated area.[3]
- Uncleaned containers should be treated as the product itself and disposed of accordingly.[3]

2. Spill Management:

- In the event of a spill, avoid generating dust.[3]
- Take up the material dry and place it in a suitable container for disposal.[3]
- Clean the affected area thoroughly.[3]
- Spilled material and any contaminated cleaning supplies must be disposed of as hazardous waste.[9]

3. Packaging and Labeling:

- Ensure the waste container is in good condition and properly sealed.
- Label the container clearly as "Hazardous Waste" and include the chemical name "**Cesium Pivalate**."
- Indicate the associated hazards (e.g., "Irritant").

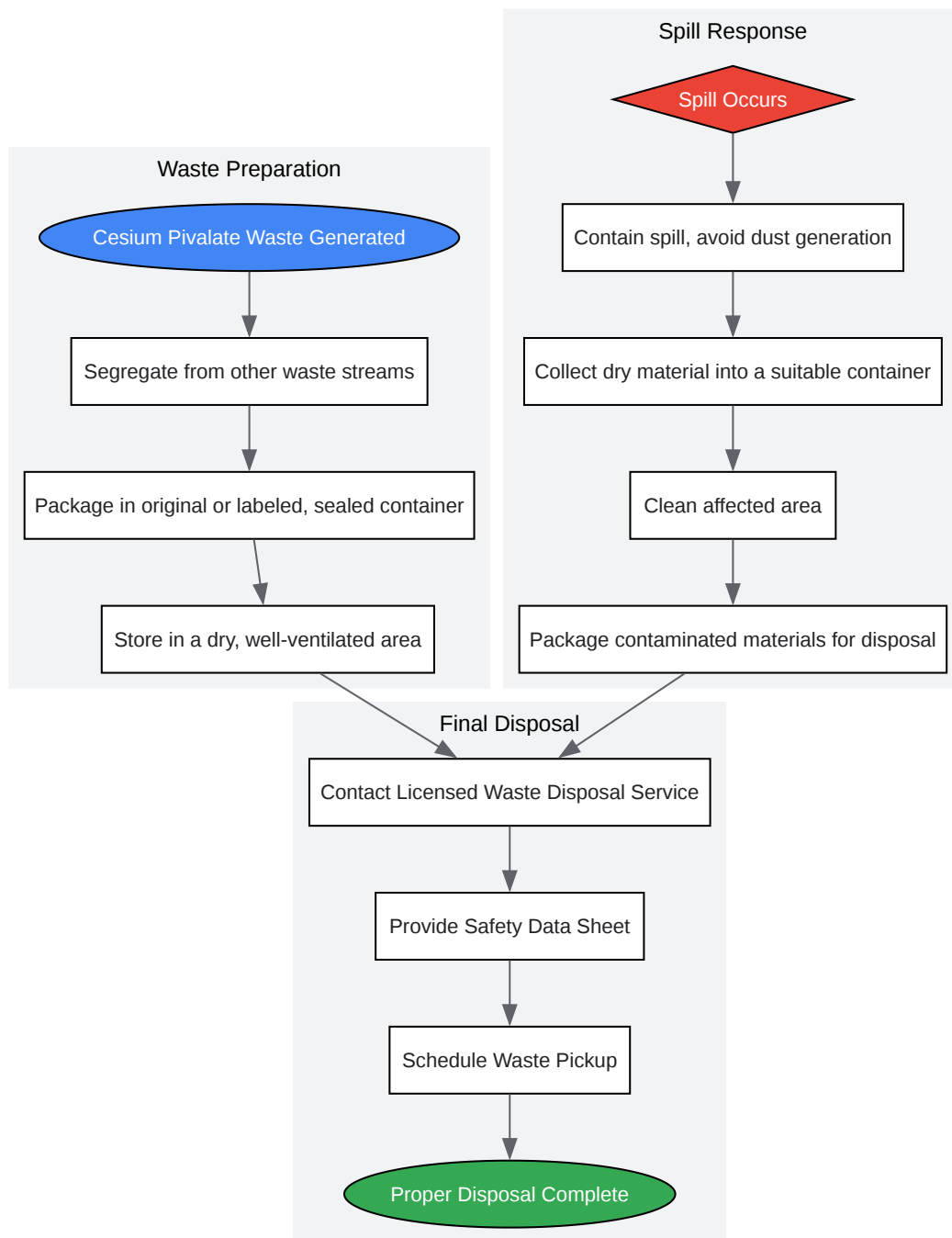
4. Professional Disposal:

- Contact a licensed professional waste disposal service to arrange for the collection and disposal of the **cesium pivalate** waste.[3][4]
- Provide the waste disposal company with a copy of the Safety Data Sheet (SDS).
- Follow all national and local regulations for hazardous waste disposal.[3]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **cesium pivalate**.

Cesium Pivalate Disposal Workflow

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Caption: A flowchart outlining the key steps for the safe preparation and disposal of **cesium pivalate** waste.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **cesium pivalate**, minimizing risks to personnel and the environment.

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References

- 1. 特戊酸铯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 2. chemimpex.com [chemimpex.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. angenechemical.com [angenechemical.com]
- 5. Cesium pivalate | C₅H₉CsO₂ | CID 583616 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. ICSC 0486 - PIVALIC ACID [chemicalsafety.ilo.org]
- 7. tcichemicals.com [tcichemicals.com]
- 8. Pivalic acid | C₅H₁₀O₂ | CID 6417 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. vumc.org [vumc.org]
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